

Technical Support Center: Mitigating the Effects of Pursuit Plus® on Subsequent Crops

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Compound of Interest

Compound Name: Pursuit Plus

Cat. No.: B14296128

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This technical support center provides guidance for researchers, scientists, and drug development professionals on mitigating the potential carryover effects of **Pursuit Plus®** herbicide on subsequent crops in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the active ingredients in **Pursuit Plus®** and how do they work?

A1: **Pursuit Plus®** contains two active ingredients: imazethapyr and pendimethalin.[1] Imazethapyr is an imidazolinone herbicide that inhibits the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).[2][3][4] This enzyme is crucial for the biosynthesis of the branched-chain amino acids isoleucine, leucine, and valine in plants.[3] [4] Pendimethalin is a dinitroaniline herbicide that works by inhibiting cell division (mitosis) in the roots of emerging weeds.[1]

Q2: What is herbicide carryover and why is it a concern with **Pursuit Plus®**?

A2: Herbicide carryover is the persistence of a herbicide in the soil at concentrations high enough to cause injury to subsequent, sensitive crops. **Pursuit Plus®**, specifically its imazethapyr component, can have a long soil persistence, posing a risk to rotational crops.[2] Factors such as soil type, pH, organic matter content, rainfall, and tillage practices can influence the rate of herbicide breakdown and the potential for carryover.[5][6]

Q3: Which crops are most sensitive to **Pursuit Plus®** carryover?

A3: Crops that are particularly susceptible to injury from **Pursuit Plus®** residues include sugarbeets, canola, turnips, oilseed rape, and grain sorghum.[2] Corn has an intermediate tolerance, and injury can occur if the corn hybrid cannot metabolize the herbicide quickly.[2] It is crucial to consult the product label for specific crop rotation restrictions.

Q4: What are the typical symptoms of **Pursuit Plus®** carryover injury in sensitive crops?

A4: Symptoms of imazethapyr carryover injury often appear 1-2 weeks after the emergence of the sensitive crop.[3] They include stunting, yellowing of new leaves (chlorosis), and purpling of veins.[1] In severe cases, it can lead to necrosis (tissue death) of the meristematic regions and ultimately plant death.[3] Root development may also be inhibited, leading to poor nutrient and water uptake.

Troubleshooting Guides

Problem: Unexpected injury to a rotational crop in a field previously treated with **Pursuit Plus®**.

Possible Cause: Herbicide carryover due to unfavorable environmental conditions for degradation (e.g., low rainfall, low soil temperature).

Solution:

- **Confirm the Source:**
 - Review field records to confirm the application date, rate, and environmental conditions at the time of **Pursuit Plus®** application.
 - Collect soil and plant tissue samples from the affected area and an unaffected area (if available) for residue analysis.
- **Immediate Management:**
 - While there is no in-season remedy to reverse the damage, ensure the crop has optimal growing conditions (e.g., adequate fertility and moisture) to help it overcome stress. In some cases, minor injury may be outgrown.[7]
- **Future Prevention:**

- Conduct a soil bioassay before planting sensitive crops in the future.
- Adjust tillage practices. Increased tillage can help dilute the herbicide residue in the soil profile.[8]
- Select tolerant crop varieties or hybrids, such as CLEARFIELD® corn, which are resistant to imidazolinone herbicides.[1]

Problem: Planning a crop rotation schedule after using **Pursuit Plus®**.

Solution:

- Consult the Product Label: The **Pursuit Plus®** label provides specific crop rotation intervals. [1][9][10] These intervals are based on factors like soil pH and rainfall.[1]
- Consider Environmental Factors:
 - Soil pH: Imazethapyr degradation is slower in low pH soils (below 6.0), increasing the risk of carryover.[6]
 - Rainfall: Adequate soil moisture is essential for microbial degradation of the herbicide.[5] [6] Dry conditions following application can lead to longer persistence.
 - Soil Texture and Organic Matter: Soils with high clay and organic matter content can bind the herbicide, potentially releasing it later and injuring sensitive crops.[6]
- Perform a Soil Bioassay: This is a reliable way to determine if herbicide residues are present at levels harmful to the intended crop.[8]

Experimental Protocols

Protocol 1: Soil Bioassay for Detecting **Pursuit Plus®** Residues

Objective: To determine if soil contains biologically active residues of **Pursuit Plus®** that could harm a sensitive rotational crop.

Materials:

- Soil samples from the field in question (collect from multiple locations and depths, typically 0-3 inches).[8]
- Control soil from an area with no history of **Pursuit Plus®** application.
- Pots or containers (e.g., flowerpots, styrofoam cups).[8]
- Seeds of the sensitive crop to be planted.
- Water.
- A controlled environment with adequate sunlight and constant temperature (around 65°F or 18°C).[8]

Procedure:

- Fill several pots with the field soil and an equal number of pots with the control soil.
- Plant several seeds of the sensitive crop in each pot.[8]
- Water the pots to field capacity and place them in the controlled environment.[8]
- Observe the germination and growth of the seedlings for at least three weeks.[8]
- Compare the growth of the plants in the field soil to those in the control soil. Look for symptoms of herbicide injury such as stunting, chlorosis, and root malformation.

Interpretation of Results:

- No difference in growth: The risk of carryover injury is low.
- Stunting, chlorosis, or other injury symptoms in the field soil pots: There is a high potential for crop injury from herbicide carryover.[8] Consider selecting a more tolerant crop or delaying planting.

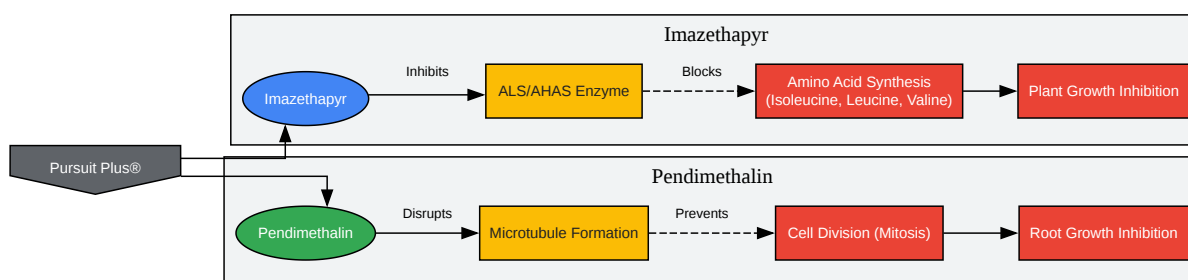
Data Presentation

Table 1: Generalized Crop Rotation Intervals Following **Pursuit Plus®** Application

Crop	Rotation Interval (Months)	Special Considerations
Soybeans, Peanuts, Lima Beans, Southern Peas	0 (Can be replanted in case of crop failure)	Rework the soil no deeper than the treated zone.[1]
CLEARFIELD® Corn	0 (Can be replanted in case of crop failure)	DO NOT rework the soil. Plant at least 2 inches deep.[1]
Barley	4 - 9.5	Interval depends on soil pH, rainfall, and tillage.[1][9]
Wheat	4	
Field Corn (non-CLEARFIELD®)	8.5	
Alfalfa	4 (tilled) - 8 (no-till)	
Popcorn	18	[9]
Sugarbeets, Canola (non-CLEARFIELD®)	40	A successful field bioassay is often recommended.[9]

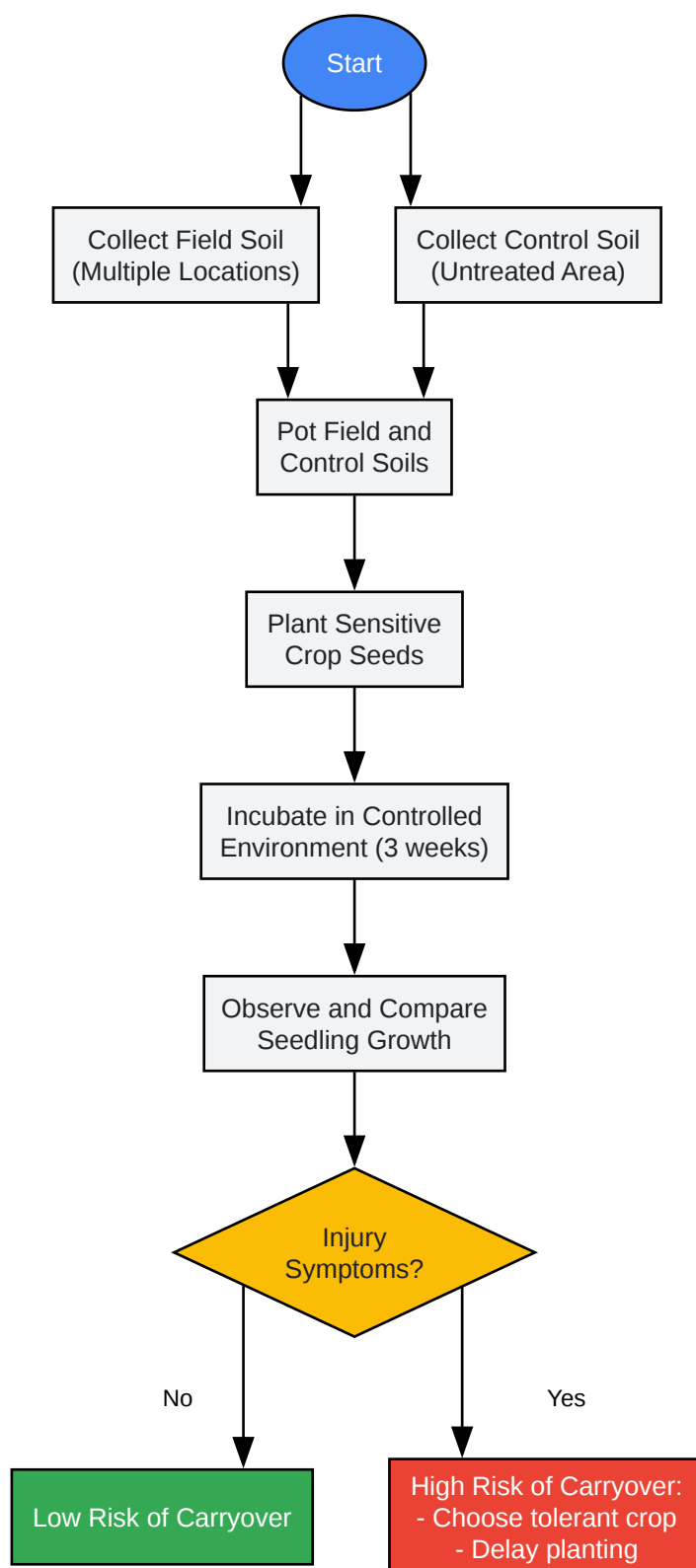
Disclaimer: These are generalized intervals. Always refer to the most current product label for specific restrictions and requirements.

Mandatory Visualizations



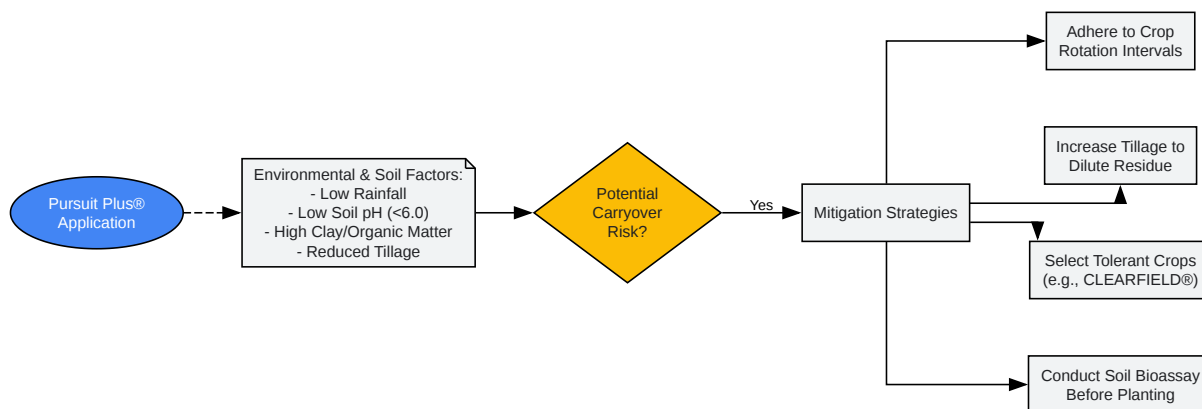
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Caption: Mode of action for the active ingredients in **Pursuit Plus®**.



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Caption: Experimental workflow for a soil bioassay.



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Caption: Logical relationships in mitigating **Pursuit Plus®** carryover.

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